

5-Amino-3-methyl-isothiazole-4-carbonitrile chemical structure and IUPAC name

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Compound of Interest

Compound Name: 5-Amino-3-methyl-isothiazole-4-carbonitrile

Cat. No.: B1270446

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An In-depth Technical Guide to 5-Amino-3-methyl-isothiazole-4-carbonitrile

This guide provides a detailed overview of the chemical structure, nomenclature, and key physicochemical properties of **5-Amino-3-methyl-isothiazole-4-carbonitrile**, a heterocyclic compound of interest to researchers and professionals in drug development and chemical synthesis.

Chemical Structure and IUPAC Nomenclature

The definitive IUPAC (International Union of Pure and Applied Chemistry) name for this compound is 5-Amino-3-methyl-1,2-thiazole-4-carbonitrile.[1] It is also commonly referred to as 5-Amino-3-methylisothiazole-4-carbonitrile.[2][3][4][5][6][7] The structure consists of a five-membered isothiazole ring containing a methyl group at position 3, a carbonitrile group at position 4, and an amino group at position 5.

The chemical structure is visualized in the diagram below.

Chemical structure of **5-Amino-3-methyl-isothiazole-4-carbonitrile**.

Physicochemical Properties

A summary of the key quantitative data for **5-Amino-3-methyl-isothiazole-4-carbonitrile** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₅ H ₅ N ₃ S	[2][3][4]
Molecular Weight	139.18 g/mol	[4][8]
CAS Number	41808-35-9	[2][3][8]
Melting Point	202 °C	[2][3][8]
Boiling Point	198.6 ± 40.0 °C at 760 mmHg	[2][3]
Density	1.4 ± 0.1 g/cm ³	[2][3]
Flash Point	73.9 ± 27.3 °C	[2][3]
Refractive Index	1.610	[2][3]

Experimental Protocols

This document focuses on the chemical structure and nomenclature of **5-Amino-3-methyl-isothiazole-4-carbonitrile**. Detailed experimental protocols for the synthesis or analysis of this compound are beyond the current scope. Researchers interested in such procedures are encouraged to consult specialized chemical synthesis and analysis literature.

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